

Thiol-PEG8-Alcohol: A Comprehensive Technical Guide to Safety, Storage, and Handling

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Compound of Interest

Compound Name: Thiol-PEG8-alcohol

Cat. No.: B3155089

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and potential hazards of **Thiol-PEG8-alcohol**. Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the product during research and development applications.

Chemical and Physical Properties

Thiol-PEG8-alcohol is a heterobifunctional polyethylene glycol (PEG) linker. It possesses a terminal thiol (-SH) group and a hydroxyl (-OH) group, separated by an 8-unit PEG spacer. The thiol group offers a reactive site for conjugation with various substrates, including maleimides and noble metal surfaces, while the hydroxyl group can be further functionalized. The PEG spacer imparts hydrophilicity, which can enhance the solubility and biocompatibility of the resulting conjugates.

Safety and Hazard Information

While a specific Safety Data Sheet (SDS) for **Thiol-PEG8-alcohol** is not readily available in public domains, data from structurally similar compounds, such as Thiol-PEG8-acid, provide valuable insights into its potential hazards.

Potential Hazards:

- Acute Oral Toxicity: Similar compounds are classified as harmful if swallowed[1].
- Aquatic Toxicity: May be very toxic to aquatic life with long-lasting effects[1].
- Skin and Eye Irritation: Direct contact may cause skin and eye irritation.
- Respiratory Irritation: Inhalation of dust or aerosols may cause respiratory tract irritation.

Personal Protective Equipment (PPE)

To minimize exposure risk, the following personal protective equipment should be worn at all times when handling **Thiol-PEG8-alcohol**[1]:

PPE Category	Specification
Eye Protection	Safety goggles with side-shields
Hand Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber)
Body Protection	Laboratory coat or impervious clothing
Respiratory Protection	Use in a well-ventilated area or fume hood. A respirator may be necessary for handling large quantities or if dust/aerosol formation is likely.

First Aid Measures

In the event of exposure, the following first aid procedures should be followed immediately[1]:

Exposure Route	First Aid Procedure
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.
Skin Contact	Remove contaminated clothing and rinse the affected area thoroughly with soap and water.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek prompt medical attention.

Storage and Stability

Proper storage is critical to maintain the stability and reactivity of **Thiol-PEG8-alcohol**.

Parameter	Guideline
Temperature	Store at -20°C for long-term stability. May be shipped at ambient temperature for short periods.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation of the thiol group.
Container	Keep in a tightly sealed, light-resistant container.
Incompatibilities	Avoid contact with strong oxidizing agents, strong acids, and strong bases.

The primary degradation pathway for thiols is oxidation, which can lead to the formation of disulfides and other oxidized sulfur species. This process is accelerated by exposure to air (oxygen), light, and basic pH conditions.

Handling and Disposal

General Handling:

- Work in a well-ventilated fume hood to minimize inhalation exposure.
- Avoid the formation of dust and aerosols.
- When handling the solid, use appropriate tools to prevent contamination.
- For creating stock solutions, dissolve the compound in an anhydrous solvent such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).

Spill Management: In case of a spill, wear appropriate PPE, absorb the material with an inert absorbent, and decontaminate the area with a 10% bleach solution to oxidize the thiol. Collect all waste in a sealed container for proper disposal.

Disposal: Dispose of **Thiol-PEG8-alcohol** and any contaminated materials in accordance with local, state, and federal regulations for hazardous chemical waste.

Reactivity and Stability Data

Quantitative kinetic and thermodynamic data for **Thiol-PEG8-alcohol** are not extensively available. However, the following table summarizes its known reactivity and factors influencing its stability.

Parameter	Description
Thiol Reactivity	The thiol group is nucleophilic and can react with electrophiles. It readily participates in thiol-disulfide exchange reactions. Common reactions include conjugation to maleimides and binding to gold surfaces.
Oxidation	The thiol group is susceptible to oxidation, forming disulfides (R-S-S-R) and, with stronger oxidizing agents, sulfinic (RSO ₂ H) and sulfonic (RSO ₃ H) acids[2]. This is the primary degradation pathway.
pH Sensitivity	The reactivity of the thiol group increases with pH as the more nucleophilic thiolate anion (R-S ⁻) is formed. However, the rate of oxidation also increases at higher pH.
Thermal Stability	While specific data is unavailable, PEGylated compounds generally exhibit good thermal stability under recommended storage conditions.
Incompatible Materials	Strong oxidizing agents (e.g., peroxides, halogens), strong acids, and strong bases can lead to degradation of the molecule.

Experimental Protocols

Protocol for Assessing the Oxidative Stability of Thiol-PEG8-Alcohol

Objective: To determine the rate of disulfide formation of **Thiol-PEG8-alcohol** under ambient conditions.

Materials:

- **Thiol-PEG8-alcohol**

- Anhydrous, deoxygenated DMSO
- Phosphate-buffered saline (PBS), pH 7.4
- Ellman's Reagent (5,5'-dithiobis-(2-nitrobenzoic acid), DTNB)
- UV-Vis Spectrophotometer
- Inert gas (argon or nitrogen)

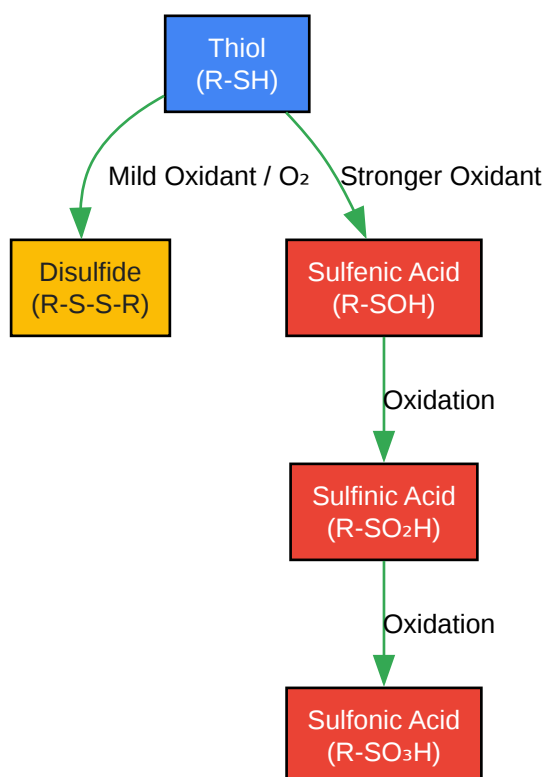
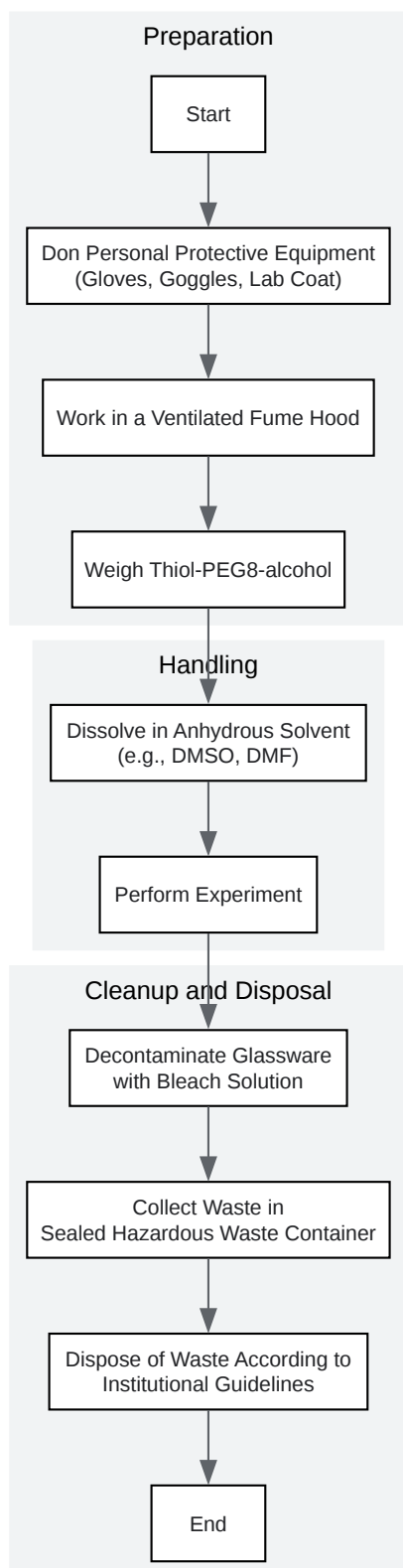
Methodology:

- Preparation of Stock Solution: In a glovebox or under a stream of inert gas, prepare a 10 mM stock solution of **Thiol-PEG8-alcohol** in anhydrous, deoxygenated DMSO.
- Reaction Setup: In a series of vials, dilute the **Thiol-PEG8-alcohol** stock solution to a final concentration of 1 mM in PBS (pH 7.4). Prepare a control sample with only PBS.
- Time-Course Experiment: Expose the vials to ambient air and light. At various time points (e.g., 0, 1, 2, 4, 8, 24 hours), take an aliquot from each vial for analysis.
- Quantification of Free Thiols: a. Prepare a 4 mg/mL solution of Ellman's Reagent in PBS. b. In a 96-well plate, mix 10 μ L of the **Thiol-PEG8-alcohol** sample with 190 μ L of the Ellman's Reagent solution. c. Incubate at room temperature for 15 minutes. d. Measure the absorbance at 412 nm using a UV-Vis spectrophotometer.
- Data Analysis: a. Create a standard curve using a known concentration of a stable thiol (e.g., cysteine) to determine the molar extinction coefficient. b. Calculate the concentration of free thiols at each time point. c. Plot the concentration of free thiols versus time to determine the rate of oxidation.

Visualizations

Safe Handling Workflow

The following diagram illustrates the general workflow for safely handling **Thiol-PEG8-alcohol** in a laboratory setting.



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References

- 1. Thiol-PEG8-acid|MSDS [dcchemicals.com]
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